

# In-Depth Technical Guide: Diltiazem-d4 Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diltiazem-d4 Hydrochloride

Cat. No.: B602453

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This technical guide provides essential information regarding the molecular weight and other physicochemical properties of **Diltiazem-d4 Hydrochloride**. It is intended to serve as a quick reference for professionals engaged in research and development.

## Physicochemical Data

**Diltiazem-d4 Hydrochloride** is the deuterated form of Diltiazem Hydrochloride, a well-known calcium channel blocker. The incorporation of deuterium isotopes is a common strategy in drug metabolism and pharmacokinetic (DMPK) studies to trace the metabolic fate of the drug. Below is a summary of the key quantitative data for both **Diltiazem-d4 Hydrochloride** and its non-labeled counterpart.

Property	Diltiazem-d4 Hydrochloride	Diltiazem Hydrochloride
Molecular Weight	455.00 g/mol [1]	450.98 g/mol [2][3][4]
Molecular Formula	C22H23D4CIN2O4S[1][5][6]	C22H27CIN2O4S[2][4]
CAS Number	1217769-52-2[6][7]	33286-22-5[2][3]
Appearance	Pale Yellow Solid[5]	Crystalline solid[8]
Melting Point	212-214 °C[5]	Not specified
Solubility	Soluble in DMSO, Methanol, Water[1][5]	Soluble in DMF, DMSO, Ethanol, PBS (pH 7.2)[8]
IUPAC Name	[(2S,3S)-2-(4-methoxyphenyl)-4-oxo-5-[1,1,2,2-tetradeuterio-2-(dimethylamino)ethyl]-2,3-dihydro-1,5-benzothiazepin-3-yl] acetate;hydrochloride[1]	(2S,3S)-3-(acetyloxy)-5-[2-(dimethylamino)ethyl]-2,3-dihydro-2-(4-methoxyphenyl)-1,5-benzothiazepin-4(5H)-one, monohydrochloride[8]

## Logical Relationship Diagram

The following diagram illustrates the key attributes of **Diltiazem-d4 Hydrochloride**.

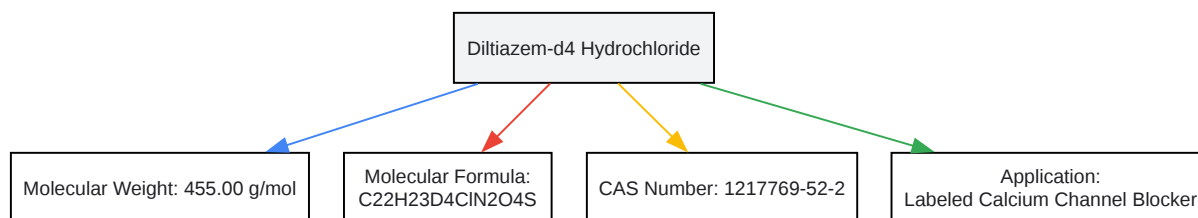


Figure 1: Diltiazem-d4 Hydrochloride - Core Properties

[Click to download full resolution via product page](#)

Figure 1: **Diltiazem-d4 Hydrochloride** - Core Properties

# Experimental Protocols: General Synthesis

## Workflow

The synthesis of Diltiazem Hydrochloride involves a multi-step process. While specific protocols for the deuterated analog may vary, the general synthetic route provides a foundational understanding. A simplified, conceptual workflow for the non-deuterated form is outlined below, based on publicly available synthesis information. The synthesis of the deuterated analog would involve the use of deuterated starting materials or reagents at the appropriate step.

A common synthesis route involves the acylation of O-desacetyldiltiazem. The final step typically involves the formation of the hydrochloride salt.

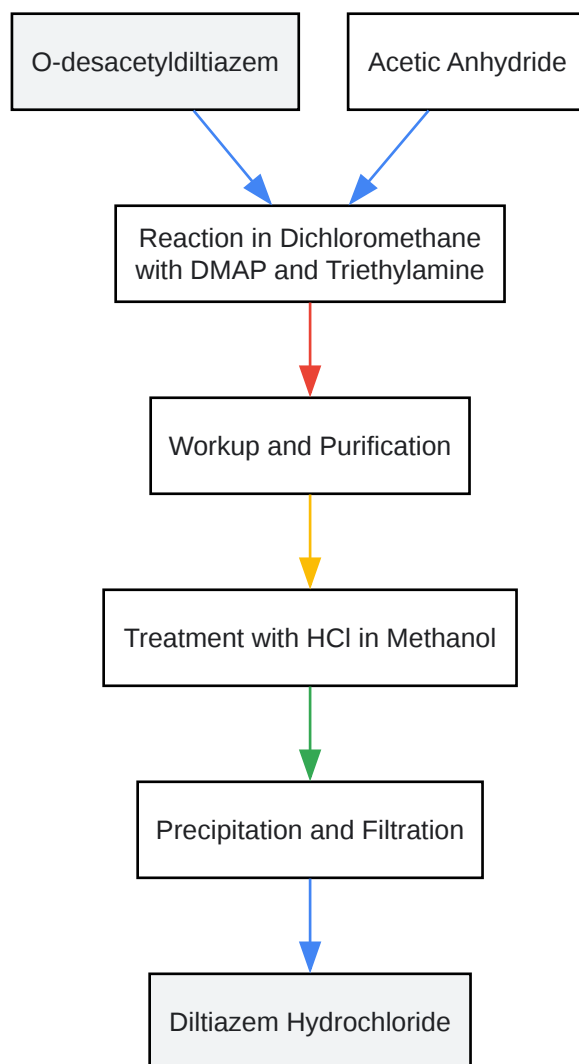


Figure 2: Conceptual Synthesis Workflow for Diltiazem HCl

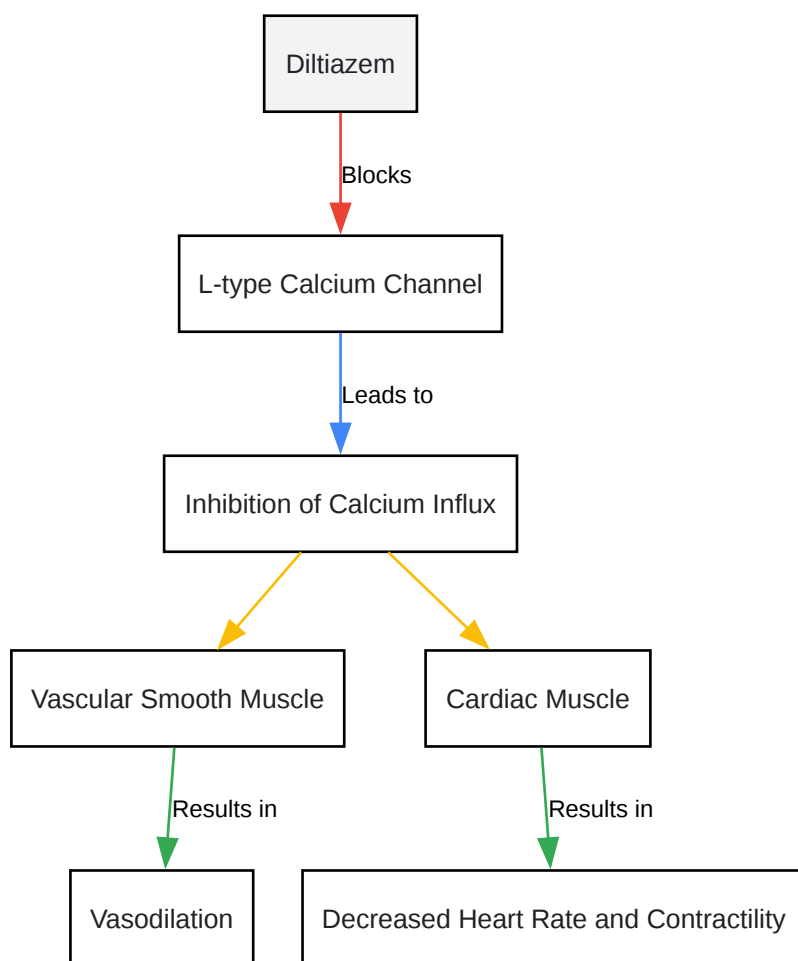


Figure 3: Simplified Mechanism of Action for Diltiazem

[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. bocsci.com [bocsci.com]
- 2. Diltiazem hydrochloride synthesis - chemicalbook [chemicalbook.com]
- 3. Diltiazem Hydrochloride Pharmaceutical Secondary Standard CRM [sigmaaldrich.com]
- 4. spectrabase.com [spectrabase.com]

- 5. mybiosource.com [mybiosource.com]
- 6. Diltiazem-d4 Hydrochloride | LGC Standards [lgcstandards.com]
- 7. Diltiazem-d4 Hydrochloride | 1217769-52-2 [sigmaaldrich.com]
- 8. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Diltiazem-d4 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602453#molecular-weight-of-diltiazem-d4-hydrochloride]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)